

The Natural Occurrence of ddhCTP in Mammalian Cells: A Technical Guide

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Compound of Interest

Compound Name: ddhCTP

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Executive Summary

3'-deoxy-3',4'-didehydro-cytidine triphosphate (**ddhCTP**) is a naturally occurring ribonucleotide with potent antiviral properties, endogenously produced in mammalian cells. Its synthesis is catalyzed by the interferon-inducible enzyme viperin (Virus Inhibitory Protein, Endoplasmic Reticulum-Associated, Interferon-Inducible), also known as RSAD2. This molecule acts as a chain terminator for viral RNA-dependent RNA polymerases (RdRps), effectively halting the replication of a broad range of viruses, particularly flaviviruses such as Zika, Dengue, and West Nile virus. Recent research has also pointed to its potential role in modulating cellular metabolism, although this remains an area of active investigation. This technical guide provides a comprehensive overview of the natural occurrence of **ddhCTP** in mammalian cells, including quantitative data, detailed experimental protocols for its study, and visualizations of the key biological pathways and experimental workflows.

Data Presentation: Intracellular Concentrations of ddhCTP

The intracellular concentration of **ddhCTP** can vary significantly depending on the cell type, the level of viperin expression, and the presence of external stimuli such as interferons or viral infections. The following tables summarize the reported quantitative data on **ddhCTP** concentrations in various mammalian cell lines under different experimental conditions.

Cell Line	Condition	Intracellular ddhCTP Concentration (μM)	Reference
HEK293T	Transient expression of viperin	Detectable	[1]
HEK293T	Transient co-expression of viperin and CMPK2	Significantly increased vs. viperin alone	[1]
RAW264.7 (murine macrophages)	Stimulated with 250 ng/mL IFN-α for 19 hours	~350	[1]
Vero (monkey kidney epithelial cells)	Supplemented with 1 mM ddhC for 24 hours	129	[1]
HEK293T	Supplemented with 1 mM ddhC for 24 hours	78	[1]
HUH7 (human hepatoma cells)	Treated with a phosphoramidate prodrug of ddhC	>1000	[2]

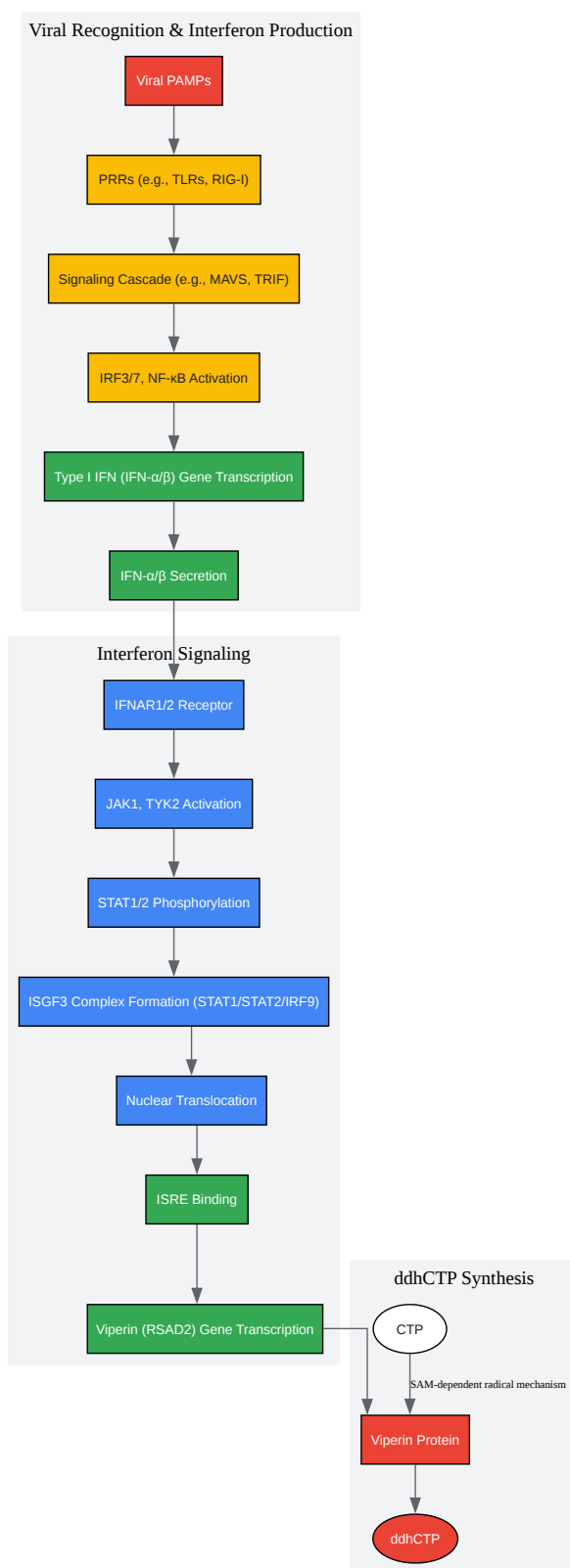
Table 1: Experimentally determined intracellular concentrations of **ddhCTP** in various mammalian cell lines.

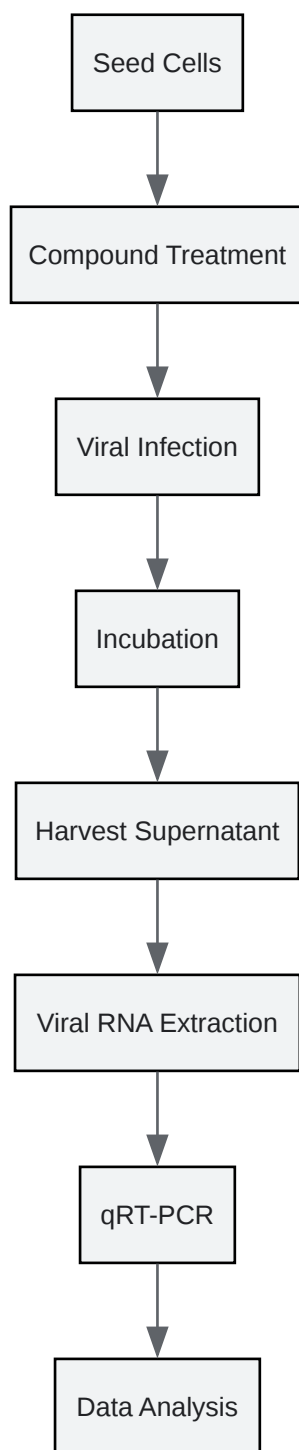
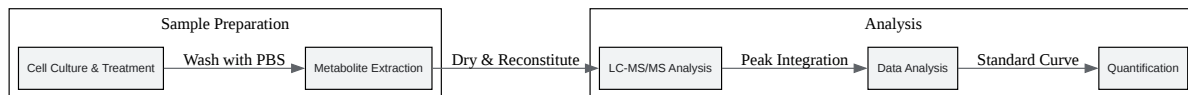
Parameter	Value	Reference
Typical intracellular CTP concentration	~1 mM	[1]
ddhCTP as a percentage of total CTP pool (IFN-α stimulated RAW264.7 cells)	~30%	[1]

Table 2: Comparative data on CTP and **ddhCTP** concentrations.

Signaling Pathway for ddhCTP Production

The production of **ddhCTP** is a direct consequence of the innate immune response to viral infections, primarily through the interferon signaling pathway. Upon viral recognition, cells produce interferons which, in turn, induce the expression of a plethora of interferon-stimulated genes (ISGs), including viperin.





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